

# Personal protective equipment for handling 2-propylpentanoate

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## Compound of Interest

Compound Name: 2-propylpentanoate

Cat. No.: B1229163

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## Essential Safety and Handling Guide for 2-Propylpentanoate

This guide provides crucial safety and logistical information for the handling of **2-propylpentanoate** esters. Given the limited availability of a specific Safety Data Sheet (SDS) for every possible ester of 2-propylpentanoic acid, this document synthesizes data from closely related compounds, such as 2-propylpentanoic acid (valproic acid) and other aliphatic esters. This information is intended to provide a baseline for safe laboratory practices. It is imperative to conduct a thorough risk assessment for the specific **2-propylpentanoate** ester being used and to consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

## Physicochemical and Hazard Information

The following tables summarize the known properties and hazard classifications for 2-propylpentanoic acid, which can serve as a conservative reference for its esters. Properties of esters will vary based on the alcohol group.

Table 1: Physicochemical Properties of 2-Propylpentanoic Acid

Property	Value
Physical State	Liquid[1]
Appearance	Light yellow[1]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	144.21 g/mol
Boiling Point	123 °C / 253.4 °F @ 760 mmHg[2]
Melting Point	-76 °C / -104.8 °F[2]
Flash Point	26 °C / 78.8 °F (for Propyl propionate)[2]
Solubility	Low water solubility[1]

Table 2: GHS Hazard Classification for 2-Propylpentanoic Acid

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage[1]
Reproductive Toxicity	Category 1B	May damage the unborn child. Suspected of damaging fertility[1]
Acute Oral Toxicity	Category 4	Harmful if swallowed
Flammable Liquids	Category 3	Flammable liquid and vapor (based on similar esters)[2]
Acute Inhalation Toxicity	Category 4	Harmful if inhaled (based on similar esters)[2]

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of PPE. The following are minimum recommendations for handling **2-propylpentanoate**.

- Engineering Controls: Always handle **2-propylpentanoate** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[1] Ensure that eyewash stations and safety showers are readily accessible.[1]
- Eye and Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be required for splash hazards.
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves. Nitrile or neoprene gloves are generally recommended, but the specific glove type should be selected based on the manufacturer's resistance data for the specific ester and the nature of the work.[3] Inspect gloves for integrity before each use.
  - Lab Coat: A flame-retardant lab coat should be worn and buttoned to protect from splashes.
  - Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.[3]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1] Respirator use requires a formal respiratory protection program, including fit testing and training.[3]

## Operational and Disposal Plans

### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mists.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][4]
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]

- Incompatible with strong oxidizing agents, bases, and reducing agents.[1]

#### Disposal Plan:

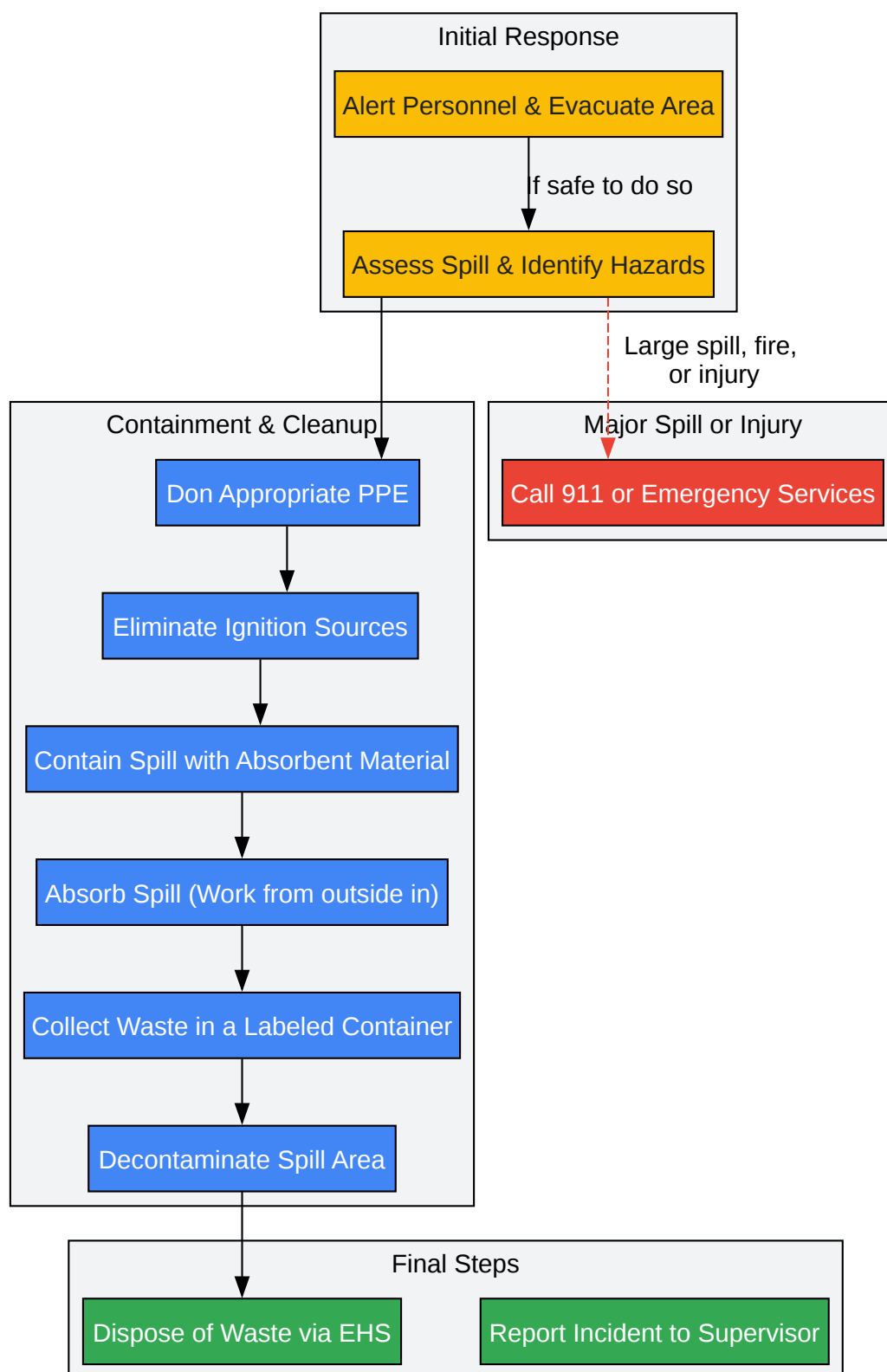
- Dispose of **2-propylpentanoate** and its containers in accordance with all federal, state, and local regulations.
- This material should be treated as hazardous waste.[1] Do not dispose of it down the drain or in regular trash.[1][2]
- Waste should be collected in a suitable, labeled, and closed container for disposal by a licensed hazardous waste disposal company.[1]

## Emergency Procedures

#### First Aid Measures:

- General Advice: In case of exposure or if you feel unwell, seek immediate medical attention and show the Safety Data Sheet to the doctor.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[5] Seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][6] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do. Continue rinsing.[6] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water. Call a physician or poison control center immediately.[1]

Spill Response Plan: In the event of a spill, follow the established laboratory protocol. The general procedure is outlined below.



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Caption: Logical workflow for responding to a chemical spill.

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